

# MT-DADMe-ImmA solubility and stability in DMSO and other solvents.

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## Compound of Interest

Compound Name: MT-DADMe-ImmA

Cat. No.: B1663505

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## Application Notes and Protocols for MT-DADMe-ImmA

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility, stability, and handling of **MT-DADMe-ImmA** (Methylthio-DADMe-Immucillin A), a potent inhibitor of 5'-methylthioadenosine phosphorylase (MTAP).

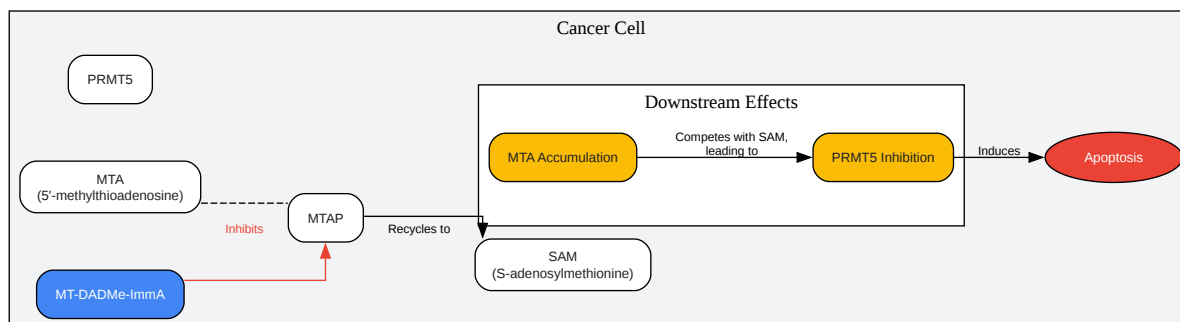
## Application Notes

### Product Information

- Product Name: **MT-DADMe-ImmA**
- Synonyms: MTDIA, Methylthio-DADMe-Immucillin A[1][2]
- CAS Number: 653592-04-2[1][3][4]
- Molecular Formula: C<sub>13</sub>H<sub>19</sub>N<sub>5</sub>OS[1][3][4]
- Molecular Weight: 293.40 g/mol [3]

## Mechanism of Action

**MT-DADMe-ImmA** is a powerful, transition-state analogue inhibitor of human 5'-methylthioadenosine phosphorylase (MTAP), with a  $K_i$  value as low as 90 pM.[3][5] MTAP plays a crucial role in the polyamine biosynthesis pathway by salvaging 5'-methylthioadenosine (MTA).[6] Inhibition of MTAP by **MT-DADMe-ImmA** leads to an intracellular accumulation of MTA.[1][3][6] This accumulation, in turn, can induce apoptosis in cancer cells that are sensitive to this pathway disruption, particularly in combination with MTA.[3][6] The downstream effects are linked to the inhibition of protein arginine methyltransferase 5 (PRMT5), as MTA competes with the cofactor S-adenosylmethionine (SAM).[7][8]



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Caption: MTAP Inhibition Signaling Pathway.

## Solubility Data

The solubility of **MT-DADMe-ImmA** varies across different solvents. For optimal results, particularly in DMSO, using a newly opened bottle is recommended as hygroscopic DMSO can affect solubility.[3] Sonication or gentle heating may be required to achieve complete dissolution.[3]

Solvent	Solubility	Notes
DMSO	10 mg/mL - 100 mg/mL	Solubility can range from 10 mg/mL (34.08 mM) to 100 mg/mL (340.84 mM).[1][3] Ultrasonic treatment is often necessary.[3]
DMF	10 mg/mL	[2]
PBS (pH 7.2)	1 mg/mL	
Water	Insoluble	
In Vivo Formulation 1	≥ 2.5 mg/mL (8.52 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[3]
In Vivo Formulation 2	≥ 2.5 mg/mL (8.52 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline).[3]
In Vivo Formulation 3	≥ 2.5 mg/mL (8.52 mM)	10% DMSO, 90% Corn Oil.[3]

## Stability and Storage Recommendations

Proper storage is crucial to maintain the integrity of **MT-DADMe-ImmA**.

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
4°C	Up to 2 years	6 months to 1 year
In Solvent	-80°C	
-20°C	1 month	

## Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
  - **MT-DADMe-ImmA** powder
  - Anhydrous, newly opened DMSO
  - Sterile, conical tube
  - Vortexer
  - Sonicator (optional)
- Procedure:
  1. Weigh the desired amount of **MT-DADMe-ImmA** powder. For example, to prepare 1 mL of a 10 mM solution, use 2.934 mg of the compound.
  2. Add the appropriate volume of DMSO to the tube.
  3. Vortex the solution thoroughly for 2-3 minutes.
  4. If the compound is not fully dissolved, sonicate the solution for 10-15 minutes.<sup>[3][4]</sup>
  5. Once dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
  6. Store the aliquots at -80°C for long-term use.<sup>[3][4]</sup>

## Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

- Materials:
  - 10 mM **MT-DADMe-ImmA** stock solution in DMSO
  - Appropriate cell culture medium
- Procedure:

1. Thaw a frozen aliquot of the 10 mM stock solution at room temperature.
2. Perform serial dilutions of the stock solution with cell culture medium to achieve the desired final concentrations for your experiment (e.g., 100 pM to 100  $\mu$ M).[\[4\]](#)[\[9\]](#)
3. It is recommended to prepare fresh working solutions for each experiment.

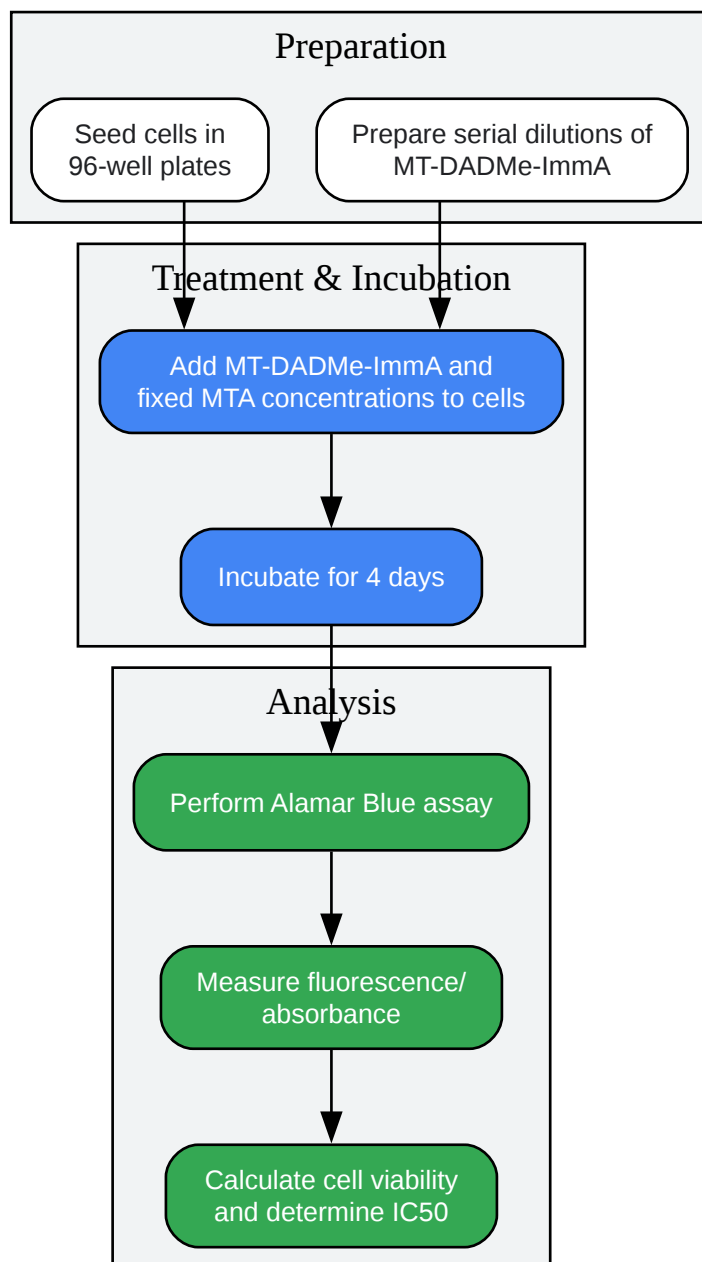
## Protocol 3: Formulation for In Vivo Animal Studies

This protocol provides a method for preparing a dosing solution suitable for oral or intraperitoneal administration in mice.[\[3\]](#)

- Materials:
  - **MT-DADMe-ImmA**
  - DMSO
  - PEG300
  - Tween-80
  - Saline (0.9% NaCl)
- Procedure (for a 2.5 mg/mL solution):
  1. Prepare a 25 mg/mL stock solution of **MT-DADMe-ImmA** in DMSO.
  2. To prepare 1 mL of the final formulation, combine the following in a sterile tube, ensuring to mix thoroughly after each addition:
    - 100  $\mu$ L of the 25 mg/mL **MT-DADMe-ImmA** stock in DMSO
    - 400  $\mu$ L of PEG300
    - 50  $\mu$ L of Tween-80
    - 450  $\mu$ L of Saline

3. This will result in a final solution containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, with a **MT-DADMe-ImmA** concentration of 2.5 mg/mL.[3]

4. It is strongly recommended to use this formulation on the day of preparation.[3]



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Caption: Cell Viability Assay Workflow.

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